

4-Morpholinebutanenitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Morpholinebutanenitrile

Cat. No.: B183466

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **4-Morpholinebutanenitrile** (CAS No: 5807-11-4). The following sections detail the hazard classifications, personal protective equipment (PPE) recommendations, handling and storage procedures, emergency protocols, and physical and chemical properties of this compound. This document is intended to equip laboratory personnel with the knowledge necessary to work with this substance safely.

Hazard Identification and GHS Classification

4-Morpholinebutanenitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[1] It is crucial to understand these hazards to implement appropriate safety measures.

GHS Pictograms:



Signal Word: Warning^[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below. These statements are crucial for safe handling and emergency response.[1]

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P301 + P317	IF SWALLOWED: Get medical help.
P330	Rinse mouth.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337 + P317	If eye irritation persists: Get medical help.
P501	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal.

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-Morpholinebutanenitrile** is fundamental to its safe handling and storage.

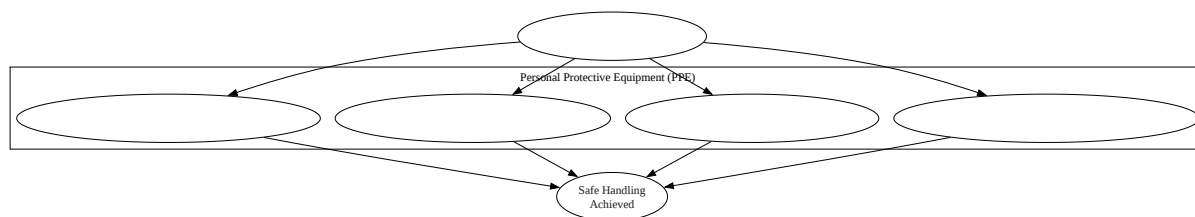
Property	Value
Molecular Formula	C ₈ H ₁₄ N ₂ O
Molecular Weight	154.21 g/mol
CAS Number	5807-11-4
Appearance	Not specified in available data
Boiling Point	Not specified in available data
Melting Point	Not specified in available data
Solubility	Not specified in available data

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure.



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- Eye Protection: Wear safety glasses with side shields or goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).[2]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, must be worn.[3] Inspect gloves before use and remove them with care to avoid skin contamination.[3]
- Skin and Body Protection: A laboratory coat and closed-toed footwear are required.[2] For larger quantities or potential for splashing, consider an impervious gown.
- Respiratory Protection: Work in a well-ventilated area. If vapors or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3]

General Handling and Hygiene

- Avoid contact with skin and eyes.[4]
- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the laboratory or chemical storage area.[5]
- Keep the container tightly closed when not in use.
- Use only in a chemical fume hood.[5]

Storage

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[3]
- Store away from incompatible materials such as strong oxidizing agents.[3]

Emergency Procedures

In the event of an emergency, follow these procedures promptly and seek medical attention.



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First-Aid Measures

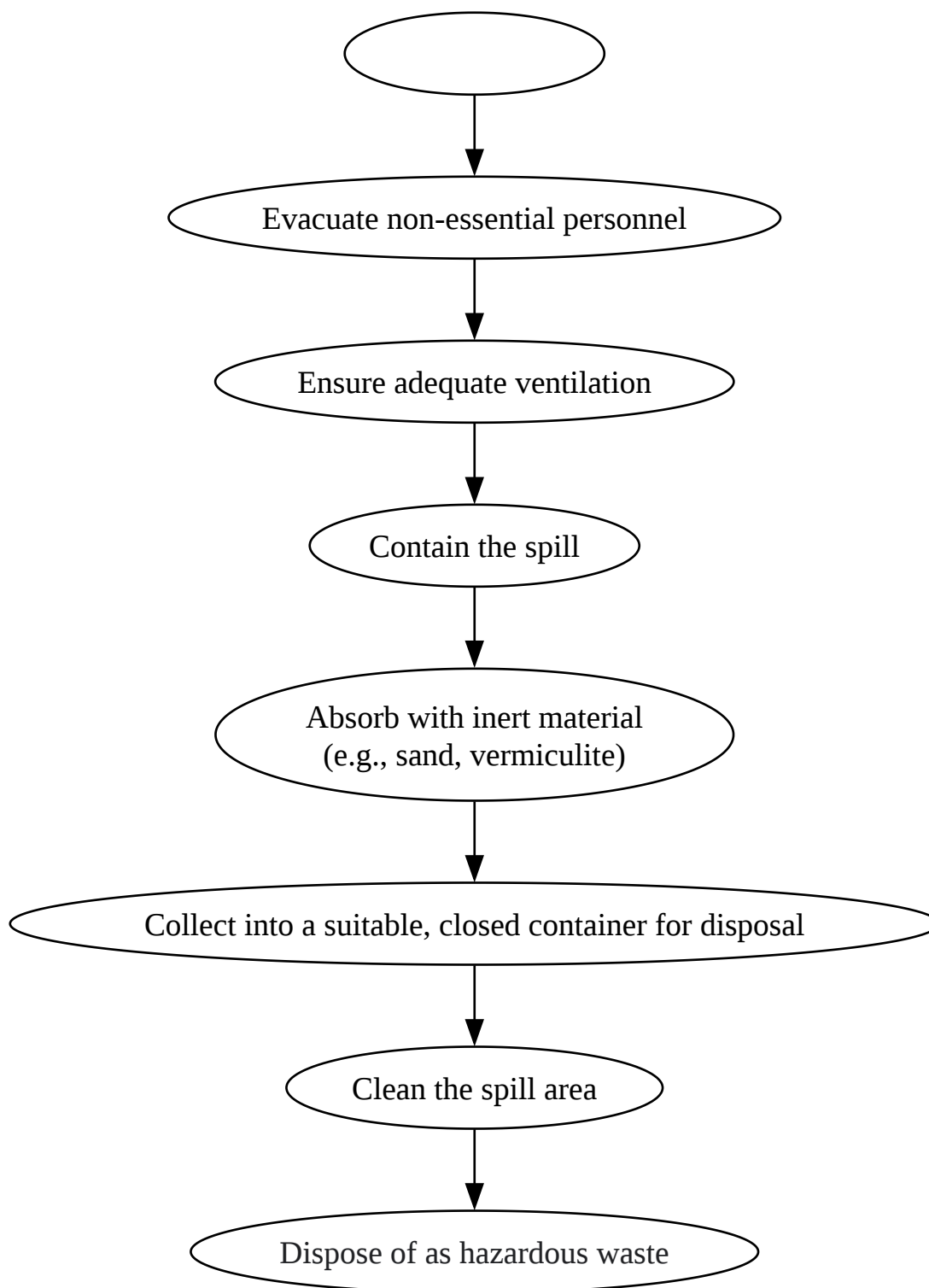
- If Swallowed: Rinse mouth.[6] Do NOT induce vomiting.[7] Get medical help.[1]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do.[4] Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[3] If skin irritation occurs, get medical advice/attention.[4] Take off contaminated clothing and wash it before reuse.[4]
- If Inhaled: Remove to fresh air.[3] If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[7]
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen cyanide.[3][7]

- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[7]

Accidental Release Measures



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- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment, including a respirator, impervious boots, and heavy rubber gloves.[7]
- Environmental Precautions: Prevent the product from entering drains.[4]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[3] Keep in suitable, closed containers for disposal.[3] Ventilate the area and wash the spill site after material pickup is complete.[7]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **4-Morpholinebutanenitrile** are not publicly available in standard safety and handling literature. Researchers should consult peer-reviewed scientific journals and established laboratory procedures for methodologies related to their specific research. When developing experimental protocols, the safety and handling information provided in this guide must be integrated into all standard operating procedures.

Disposal Considerations

All waste materials contaminated with **4-Morpholinebutanenitrile** must be treated as hazardous waste.

- Waste Collection: Collect all contaminated materials, including empty containers, used gloves, and cleaning materials, in a designated and properly labeled hazardous waste container.[2]
- Container Management: Keep waste containers tightly closed and store them in a designated, secure area.[2]
- Disposal: Dispose of hazardous waste through a licensed contractor, following all local, state, and federal regulations.[2] Do not allow the chemical to enter drains or waterways.[8]

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